

Application Notes: Reflexive Thematic Analysis in Qualitative Research

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Compound Focus: IQ-3

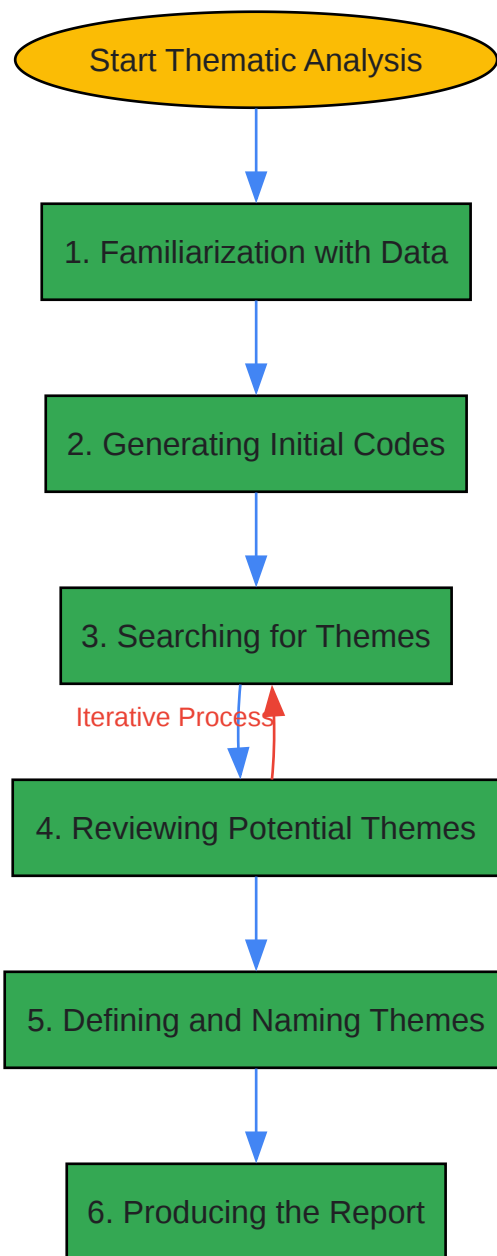
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Thematic Analysis (TA) is a foundational method for identifying, analyzing, and reporting patterns (themes) within qualitative data. It is widely used in psychology, healthcare, social sciences, and customer experience research to gain deep insights into complex human experiences and perspectives [1]. The following protocol details the widely-cited six-phase approach to Reflexive Thematic Analysis as outlined by Braun and Clarke [1].

Experimental Protocol: The Six-Phases of Reflexive Thematic Analysis

The workflow for conducting a Reflexive Thematic Analysis is iterative and can be visualized as follows:



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Diagram 1: The iterative workflow of Reflexive Thematic Analysis.

The table below provides the objectives and detailed methodologies for each phase.

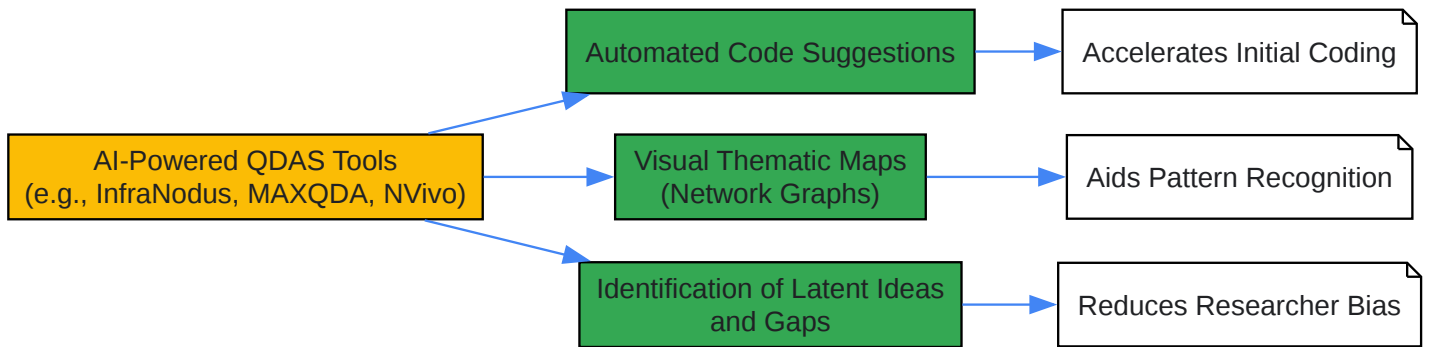
Table 1: Protocol for Conducting Reflexive Thematic Analysis

Phase	Objective	Detailed Methodology
1. Familiarization	To immerse in the data and gain a deep understanding of its content.	Repeatedly and actively read the entire dataset (e.g., interview transcripts, survey responses). Take initial, unstructured notes and jot down early ideas for codes [1].
2. Generating Codes	To systematically identify and label noteworthy features across the entire dataset.	Work through the dataset line-by-line or segment-by-segment. Apply concise, descriptive labels (codes) to data items that are relevant to the research question. Code inclusively and comprehensively at this stage [1].
3. Searching for Themes	To group related codes into broader, meaningful patterns.	Analyze the generated codes and group them into candidate themes. Consider how different codes may combine to form an overarching theme. Create initial thematic maps to visualize relationships [1].
4. Reviewing Themes	To refine the candidate themes, ensuring they accurately represent the dataset.	Check if the candidate themes form a coherent pattern. Review the coded data extracts for each theme to assess if they support the theme. This may involve splitting, combining, or discarding themes [1].
5. Defining Themes	To articulate the essence and scope of each final theme.	Conduct a detailed analysis of each theme to determine the core story it tells. Generate a clear name and a detailed definition for each theme, describing its scope and relevance [1].
6. Producing the Report	To present the analysis in a scholarly report.	Weave the analytic narrative together with vivid, compelling data extracts. Finalize the analysis by contextualizing the findings within existing literature and clearly explaining the significance of the themes [1].

Leveraging Software and AI in Thematic Analysis

Qualitative Data Analysis Software (QDAS) can significantly enhance the efficiency and rigor of Thematic Analysis, especially with large datasets. The following diagram illustrates how AI-powered tools can be

integrated into the analytical workflow.



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Diagram 2: The role of AI and software in supporting Thematic Analysis.

Table 2: Overview of Common Qualitative Data Analysis Software (QDAS)

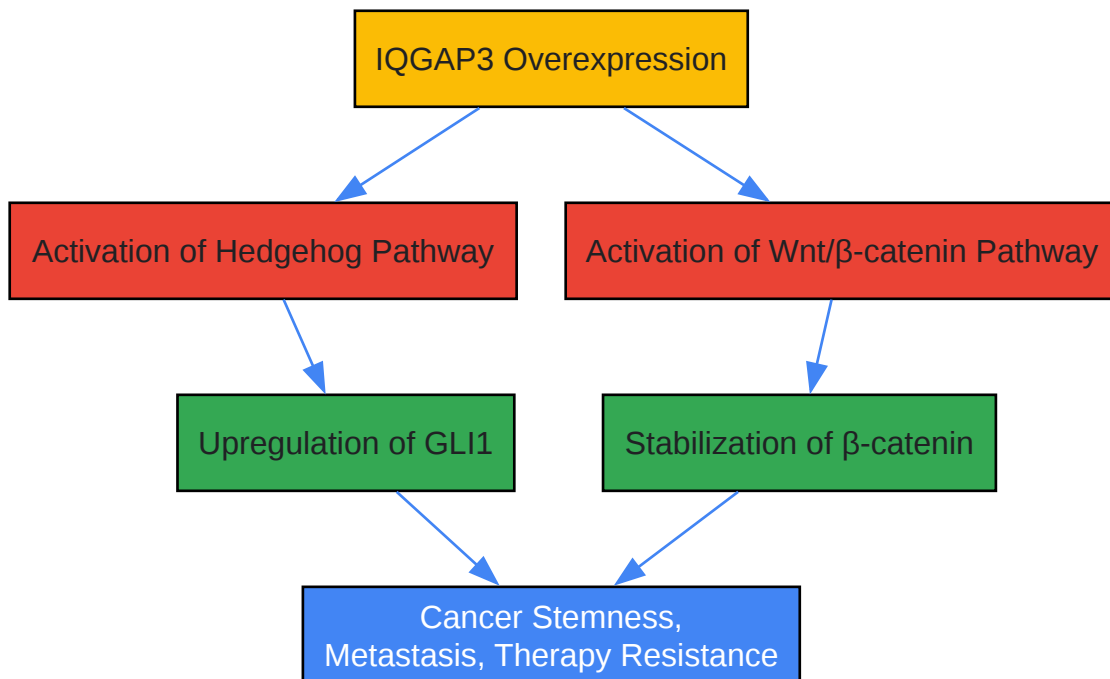
Software	Key Features	Potential Application in TA
NVivo	A comprehensive platform supporting various data types and analysis approaches [1].	Managing large datasets, complex coding, querying, and organizing themes.
MAXQDA	User-friendly interface with strong mixed-methods capabilities and AI features [1].	Streamlining the coding process, inter-coder reliability checks, and visual tools.
InfraNodus	Focuses on data visualization and AI thematic analysis by building knowledge graphs [1].	Generating initial thematic maps, identifying central concepts, and revealing gaps in the data.
ATLAS.ti	Powerful tools for coding, visualizing relationships, and incorporating AI [1].	Deep analysis of text, multimedia data, and exploring connections between codes.

A Note on IQGAP3 in Cancer Research

If your query was related to the protein **IQGAP3**, it is a significant oncogene studied in cancer biology, not a qualitative research method. Recent studies highlight its role as a scaffold protein that promotes cancer stemness, metastasis, and therapy resistance.

- **Key Signaling Pathways:** IQGAP3 has been shown to activate the **Hedgehog signaling pathway** by regulating its key effector, GLI1, to promote stemness in non-small-cell lung cancer (NSCLC) [2]. Concurrently, it promotes the **Wnt/ β -catenin signaling pathway** by disrupting the Axin1-CK1 α interaction, leading to β -catenin stabilization and increased proliferation in gastric cancer [3].
- **Experimental Techniques:** Common protocols to study IQGAP3 include cell transfection with specific siRNAs, Western blotting, co-immunoprecipitation (Co-IP) to identify protein-protein interactions, and RNA sequencing to identify downstream effectors [2] [3].

The signaling role of IQGAP3 in cancer can be summarized as follows:



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Diagram 3: IQGAP3 promotes cancer progression through multiple signaling pathways.

Key Takeaways for Researchers

- **Choose Your Framework:** Decide between an inductive (data-driven) or deductive (theory-testing) approach to Thematic Analysis early on, as this will guide your entire coding process [1].

- **Embrace Reflexivity:** Acknowledge your active role as a researcher in interpreting the data. Documenting your assumptions and decisions enhances the transparency and rigor of your analysis [1].
- **Leverage Technology:** Use QDAS tools not just for organization, but for deeper exploration. AI-powered visualization can help identify non-obvious patterns and connections in your data [1].

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References

1. Thematic Analysis in Qualitative Research with AI [infranodus.com]
2. IQGAP3 activates Hedgehog signaling to confer stemness ... [pmc.ncbi.nlm.nih.gov]
3. Wnt target IQGAP3 promotes Wnt signaling via disrupting ... [nature.com]

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